

# Technical Support Center: 5-Hydroxyisourate (5-HIU) Assays

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## Compound of Interest

Compound Name: 5-Hydroxyisourate

Cat. No.: B1202459

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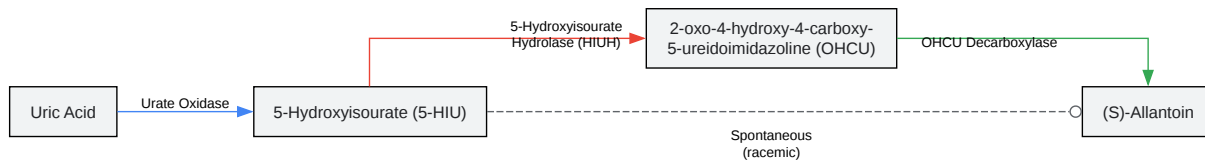
Welcome to the technical support center for **5-Hydroxyisourate** (5-HIU) assays. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) related to the detection and quantification of 5-HIU.

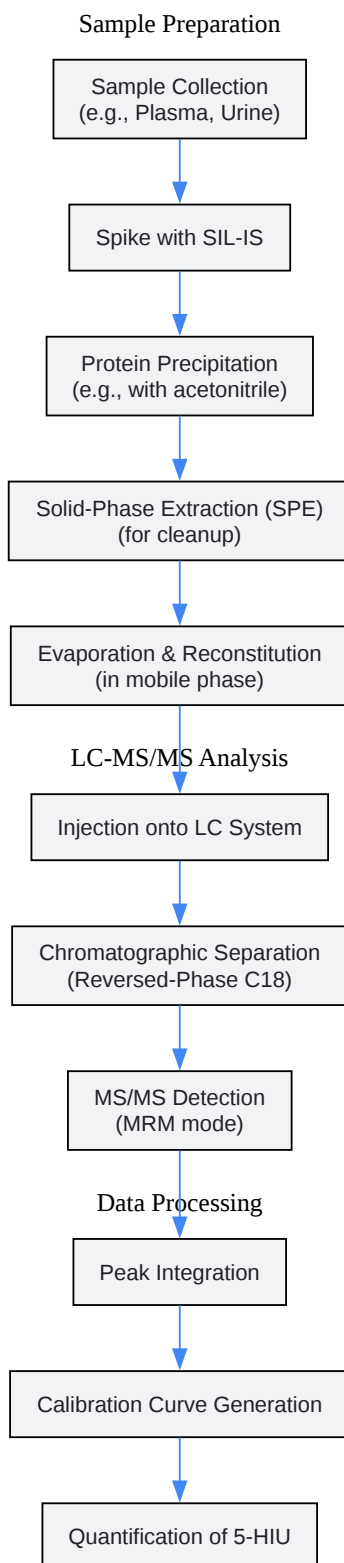
## Understanding 5-Hydroxyisourate

**5-Hydroxyisourate** is a critical intermediate in the enzymatic degradation of uric acid to allantoin in most mammals, although this pathway is absent in humans due to a non-functional urate oxidase gene.<sup>[1]</sup> The enzyme urate oxidase catalyzes the oxidation of uric acid to 5-HIU.<sup>[2]</sup> This intermediate is unstable and can spontaneously degrade to a racemic mixture of allantoin.<sup>[1]</sup> However, in a biological system, the degradation is rapidly and stereospecifically catalyzed by the enzyme **5-hydroxyisourate** hydrolase (HIUH).<sup>[1][3][4]</sup>

## Uric Acid Degradation Pathway

The enzymatic conversion of uric acid to (S)-allantoin is a three-step process involving two unstable intermediates.





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## References

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